

Application Notes: Synthesis and Derivatization of 2,4-Dichloro-7-fluoroquinazoline

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Compound of Interest

Compound Name: 2,4-Dichloro-7-fluoroquinazoline

Cat. No.: B1321832

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Introduction

Quinazoline derivatives are a cornerstone in medicinal chemistry and drug development, forming the structural core of numerous therapeutic agents. Among these, **2,4-dichloro-7-fluoroquinazoline** is a pivotal intermediate, particularly in the synthesis of targeted cancer therapies like epidermal growth factor receptor (EGFR) inhibitors. The chlorine atoms at the C2 and C4 positions are highly reactive and susceptible to nucleophilic substitution, allowing for the introduction of a wide array of functional groups to modulate biological activity. This document provides detailed protocols for the synthesis of the **2,4-dichloro-7-fluoroquinazoline** core and its subsequent derivatization.

Core Synthesis Pathway

The synthesis of **2,4-dichloro-7-fluoroquinazoline** is typically achieved in a two-step process starting from 2-amino-4-fluorobenzoic acid. The first step involves a cyclization reaction to form the heterocyclic dione, which is then chlorinated in the second step.

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